

# Application of FD-838 in Natural Product Research: A Clarification

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: FD-838

Cat. No.: B15587308

[Get Quote](#)

Extensive searches for "**FD-838**" in the context of natural product research have not yielded specific information on a compound with this designation. The identifier "**FD-838**" appears in various unrelated contexts, suggesting a potential ambiguity in the query. To provide accurate and relevant information, a more specific name or context for the molecule of interest is required.

The publically available information associated with "**FD-838**" includes:

- IMU-838 (Vidofludimus calcium): A selective inhibitor of the mitochondrial enzyme dihydroorotate dehydrogenase (DHODH).<sup>[1]</sup> This small molecule is under development for the treatment of autoimmune diseases and works by targeting the metabolism of activated lymphocytes.<sup>[1]</sup> Its pharmacokinetic profile indicates dose-proportional absorption and a half-life that supports once-daily dosing.<sup>[1]</sup>
- ACTM-838: A novel bacterial-based immunotherapy designed for the treatment of solid tumors.<sup>[2][3]</sup> This therapy utilizes a bacterial vector to deliver immunomodulatory payloads, specifically IL-15/IL-15R $\alpha$  and a STING agonist, to the tumor microenvironment.<sup>[2]</sup> The goal is to activate both innate and adaptive immune responses against the tumor.<sup>[2]</sup> Preclinical studies have shown its ability to enrich in solid tumors and induce a durable anti-tumor immune response.<sup>[2]</sup> The FDA has approved a first-in-human phase 1 clinical trial for ACTM-838 in patients with advanced solid tumors.<sup>[3]</sup>
- Other Designations: The term "**FD-838**" also appears in contexts entirely unrelated to scientific research, such as designations for financial bonds and building materials.<sup>[4][5]</sup>

Without a clear link to a specific natural product, it is not possible to generate the requested detailed application notes, experimental protocols, and data visualizations. Researchers, scientists, and drug development professionals interested in a particular compound are encouraged to verify the specific nomenclature and provide additional context to enable a thorough and accurate response.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Safety, Tolerability and Pharmacokinetics of Vidofludimus calcium (IMU-838) After Single and Multiple Ascending Oral Doses in Healthy Male Subjects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. oncotarget.com [oncotarget.com]
- 3. targetedonc.com [targetedonc.com]
- 4. 838mm FD30 Doors | Joinery | Howdens [howdens.com]
- 5. icicidirect.com [icicidirect.com]
- To cite this document: BenchChem. [Application of FD-838 in Natural Product Research: A Clarification]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587308#application-of-fd-838-in-natural-product-research\]](https://www.benchchem.com/product/b15587308#application-of-fd-838-in-natural-product-research)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)